

Application Notes and Protocols for Ots964

Stock Solution Preparation

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Compound of Interest

Compound Name: Ots964

Cat. No.: B15608092

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide a detailed protocol for the preparation of **Ots964** stock solutions using Dimethyl Sulfoxide (DMSO) as a solvent. **Ots964** is a potent and selective inhibitor of T-LAK cell-originated protein kinase (TOPK) and Cyclin-dependent kinase 11 (CDK11), making it a valuable tool in cancer research and drug development.^{[1][2][3][4]} Proper preparation and storage of the stock solution are crucial for obtaining accurate and reproducible experimental results.

Quantitative Data Summary

For consistent and accurate experimental outcomes, it is imperative to start with a precisely prepared stock solution. The following table summarizes the key quantitative data for **Ots964** and its hydrochloride salt. Note that **Ots964** is available as a free base and as a hydrochloride salt, which have different molecular weights. Ensure you are using the correct molecular weight for your calculations based on the form of the compound you have.

Parameter	Ots964	Ots964 Hydrochloride	Source(s)
Molecular Formula	C23H24N2O2S	C23H25ClN2O2S	[3][5]
Molecular Weight	392.51 g/mol	428.97 g/mol	[1][3][5]
Solubility in DMSO	Soluble	≥ 83.33 mg/mL (194.26 mM)	[1][3]
Recommended Storage of Powder	-20°C for up to 3 years	-20°C for up to 3 years	[2]
Stock Solution Storage	-80°C for up to 2 years; -20°C for up to 1 year	-80°C for up to 2 years; -20°C for up to 1 year	[1]

Note on DMSO Quality: The solubility of **Ots964** can be significantly impacted by the quality of the DMSO. It is strongly recommended to use a new, unopened bottle of anhydrous, high-purity DMSO to minimize the presence of water, which can reduce the solubility of the compound.[1][4]

Experimental Protocol: Preparation of a 10 mM Ots964 Stock Solution

This protocol describes the preparation of a 10 mM stock solution of **Ots964** hydrochloride. If you are using the free base form of **Ots964**, adjust the mass accordingly using its specific molecular weight.

Materials:

- **Ots964** hydrochloride powder
- Anhydrous, high-purity Dimethyl Sulfoxide (DMSO)
- Sterile microcentrifuge tubes or vials
- Calibrated analytical balance

- Pipettes and sterile, filtered pipette tips
- Vortex mixer
- (Optional) Sonicator water bath

Procedure:

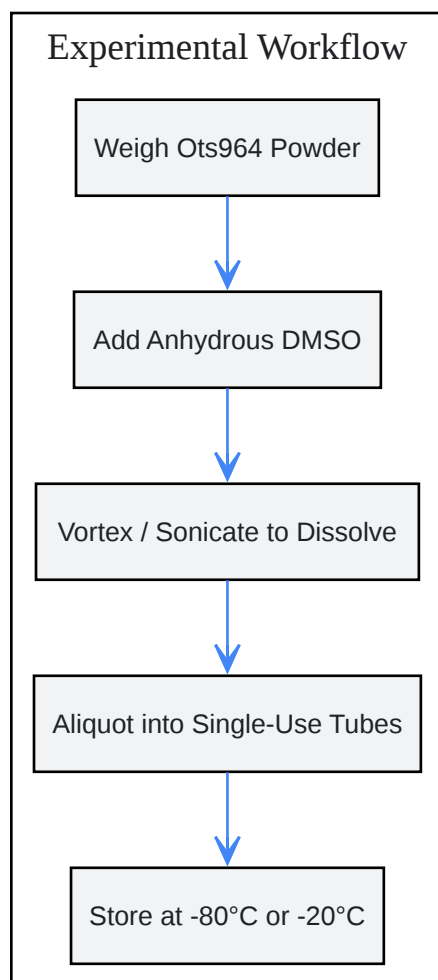
- Determine the Required Mass:
 - To prepare 1 mL of a 10 mM **Ots964** hydrochloride stock solution, the required mass is calculated as follows:
 - $\text{Mass (mg)} = \text{Molarity (M)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)} \times 1000 \text{ (mg/g)}$
 - $\text{Mass (mg)} = 0.010 \text{ mol/L} \times 0.001 \text{ L} \times 428.97 \text{ g/mol} \times 1000 \text{ mg/g} = 4.29 \text{ mg}$
- Weighing the Compound:
 - Tare a sterile microcentrifuge tube on the analytical balance.
 - Carefully weigh out 4.29 mg of **Ots964** hydrochloride powder into the tared tube.
- Adding the Solvent:
 - Add 1 mL of anhydrous, high-purity DMSO to the microcentrifuge tube containing the **Ots964** hydrochloride powder.
- Dissolution:
 - Tightly cap the tube and vortex thoroughly for 1-2 minutes to facilitate dissolution.
 - Visually inspect the solution to ensure that all the powder has dissolved and the solution is clear.
 - If the compound does not fully dissolve with vortexing, sonication in a water bath for 5-10 minutes at room temperature can be used to aid dissolution.[6]
- Aliquoting and Storage:

- Once the **Ots964** is fully dissolved, it is recommended to aliquot the stock solution into smaller, single-use volumes in sterile microcentrifuge tubes. This will prevent repeated freeze-thaw cycles which can degrade the compound.
- For long-term storage (up to 2 years), store the aliquots at -80°C.[\[1\]](#)
- For shorter-term storage (up to 1 year), aliquots can be stored at -20°C.[\[1\]](#)
- Before use, thaw an aliquot at room temperature and gently vortex before making further dilutions in your desired cell culture medium or buffer.

Caution: DMSO is known to have biological effects and can alter signaling pathways in some cell lines.[\[7\]](#)[\[8\]](#) It is crucial to include a vehicle control (DMSO alone at the same final concentration as used for the **Ots964** treatment) in all experiments to account for any solvent-specific effects.

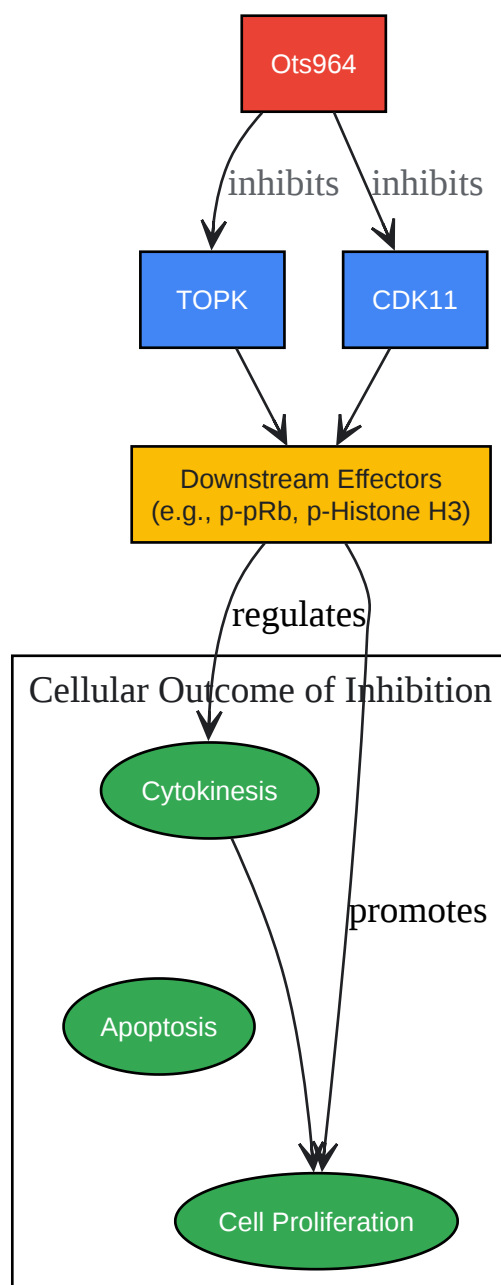
Visualizing the Mechanism of Action

To understand the cellular context in which **Ots964** functions, the following diagrams illustrate the experimental workflow for preparing the stock solution and the primary signaling pathway inhibited by **Ots964**.



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*Experimental workflow for **Ots964** stock solution preparation.*



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*Simplified signaling pathway of **Ots964**.*

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References

- 1. medchemexpress.com [medchemexpress.com]
- 2. medkoo.com [medkoo.com]
- 3. xcessbio.com [xcessbio.com]
- 4. selleckchem.com [selleckchem.com]
- 5. OTS964 supplier | CAS No :1338545-07-5 | TOPK Inhibitor | AOBIIOUS [aobious.com]
- 6. OTS964 hydrochloride | CDK | TOPK | Apoptosis | TargetMol [targetmol.com]
- 7. mdpi.com [mdpi.com]
- 8. Dimethyl sulfoxide: an antagonist in scintillation proximity assay [(35S)-GTPgammaS binding to rat 5-HT(6) receptor cloned in HEK-293 cells? - PubMed [pubmed.ncbi.nlm.nih.gov]
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